

Application Notes: Dioxopromethazine Hydrochloride in Allergy Research Models

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Compound of Interest

Compound Name: *Dioxopromethazine hydrochloride*

Cat. No.: *B7819081*

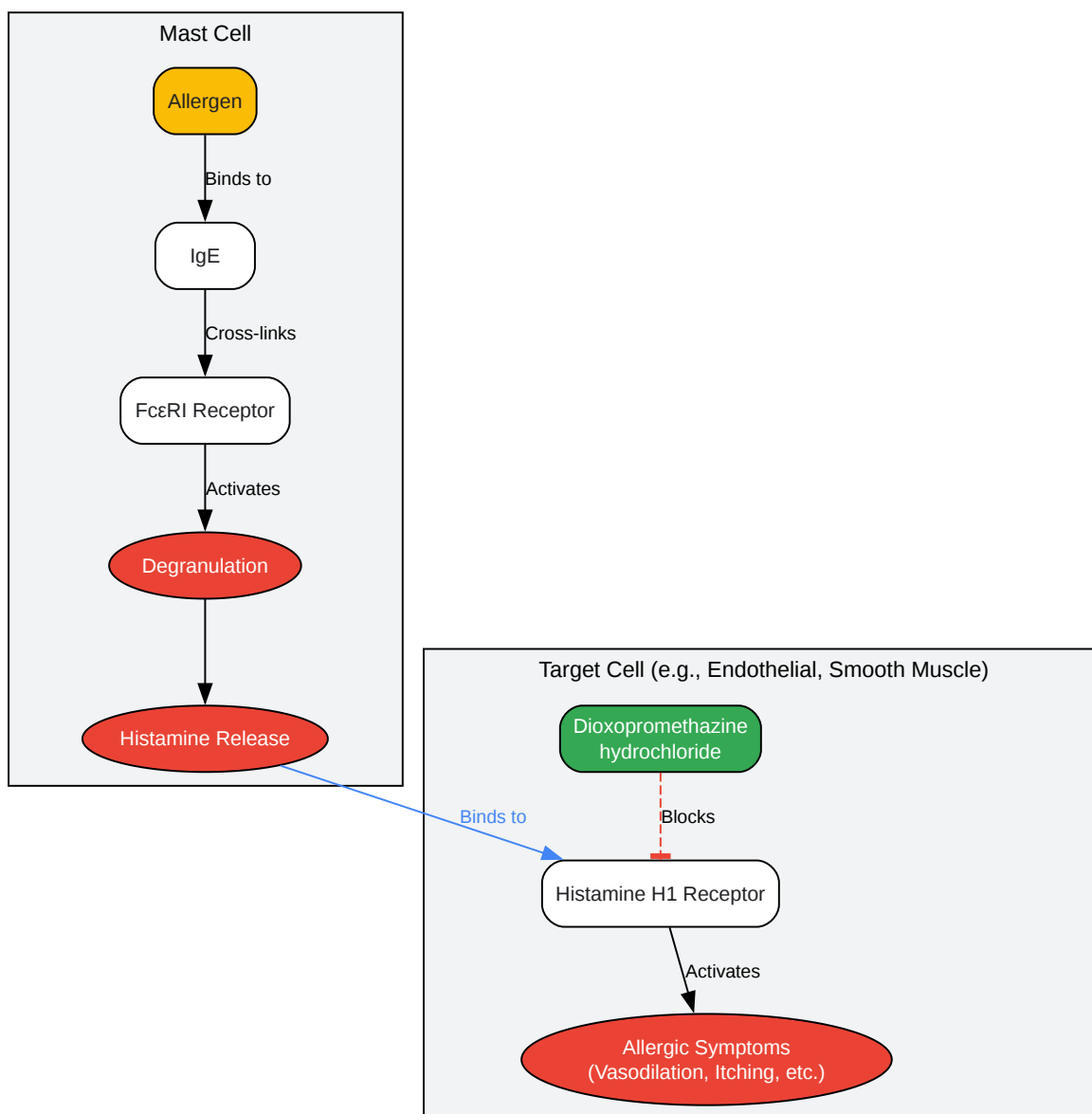
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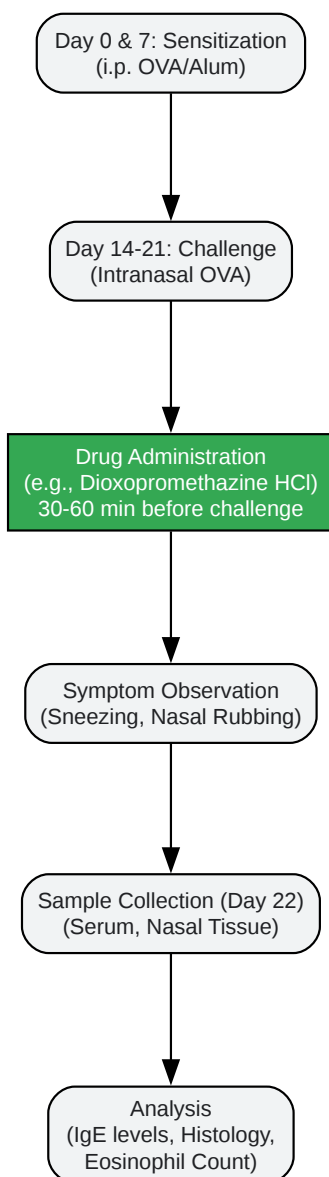
Introduction

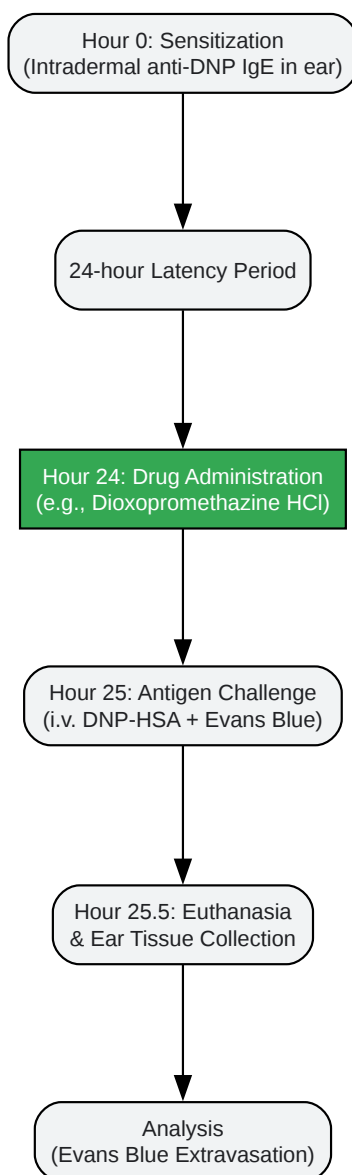
Dioxopromethazine hydrochloride is a phenothiazine-class antihistamine drug primarily known for its potent H1 receptor antagonist activity.[1][2] It is the S,S-dioxide derivative of promethazine. Clinically, it has been utilized for the treatment of various allergic conditions, including urticaria, pruritus, and seasonal allergic rhinitis (hay fever).[1][3][4] Its mechanism of action involves competitively blocking histamine H1 receptors, thereby preventing the downstream effects of histamine released from mast cells during an allergic response.[2] This action alleviates symptoms such as itching, sneezing, and vasodilation.[5] These application notes provide a framework and detailed protocols for evaluating the efficacy of **Dioxopromethazine hydrochloride** in established preclinical allergy research models.

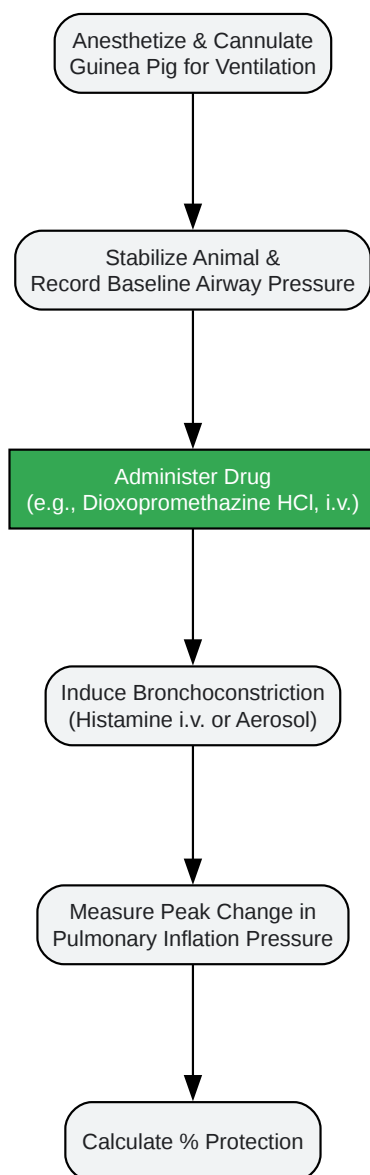
Mechanism of Action in Allergic Response

The primary mechanism of **Dioxopromethazine hydrochloride** in mitigating allergic reactions is through the competitive antagonism of the Histamine H1 receptor. In a type I hypersensitivity reaction, allergens cross-link IgE antibodies bound to FcεRI receptors on the surface of mast cells and basophils. This event triggers cell degranulation and the release of various inflammatory mediators, most notably histamine.[6][7] Histamine then binds to H1 receptors on target cells (e.g., vascular endothelial cells, smooth muscle cells, sensory neurons), leading to the classic symptoms of allergy. **Dioxopromethazine hydrochloride** occupies the H1 receptor, preventing histamine binding and subsequent signal transduction.









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